

Application Notes and Protocols: 4-CPPC in DMSO

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Compound of Interest

Compound Name: 4-CPPC

Cat. No.: B15604039

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Product Information

- Product Name: **4-CPPC**
- Full Chemical Name: 4-(3-carboxyphenyl)-2,5-pyridinedicarboxylic acid[1][2]
- Molecular Formula: C₁₄H₉NO₆[1][3]
- Molecular Weight: 287.22 g/mol [3][4]
- CAS Number: 29553-70-6[1]
- Appearance: White to off-white crystalline solid[4]
- Purity: ≥95%[1]

Description

4-CPPC is a potent and selective inhibitor of macrophage migration inhibitory factor-2 (MIF-2), also known as D-dopachrome tautomerase. It demonstrates significantly greater inhibition of MIF-2 compared to MIF-1, with reported IC₅₀ values of 27 μM for MIF-2 and 450 μM for MIF-1[1]. This selectivity allows for the specific investigation of MIF-2's roles in various biological processes. Mechanistically, **4-CPPC** has been shown to inhibit the binding of MIF-2 to its receptor CD74 and subsequently reduce MIF-2-mediated activation of the ERK1/2 signaling pathway[1][2].

Solubility and Stability in DMSO

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **4-CPPC**.

Solubility Data

Quantitative data for the solubility of **4-CPPC** in DMSO is summarized below. It is important to note that achieving the higher concentration may require sonication.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Method
DMSO	100	348.17	Needs sonication[3]

Stability and Storage

Proper storage of **4-CPPC** stock solutions in DMSO is crucial to maintain its integrity and activity. The following storage conditions are recommended based on vendor data sheets.

Storage Temperature (°C)	Storage Period
-20	1 month[3][4]
-80	6 months[3][4]

It is advisable to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **4-CPPC** in DMSO.

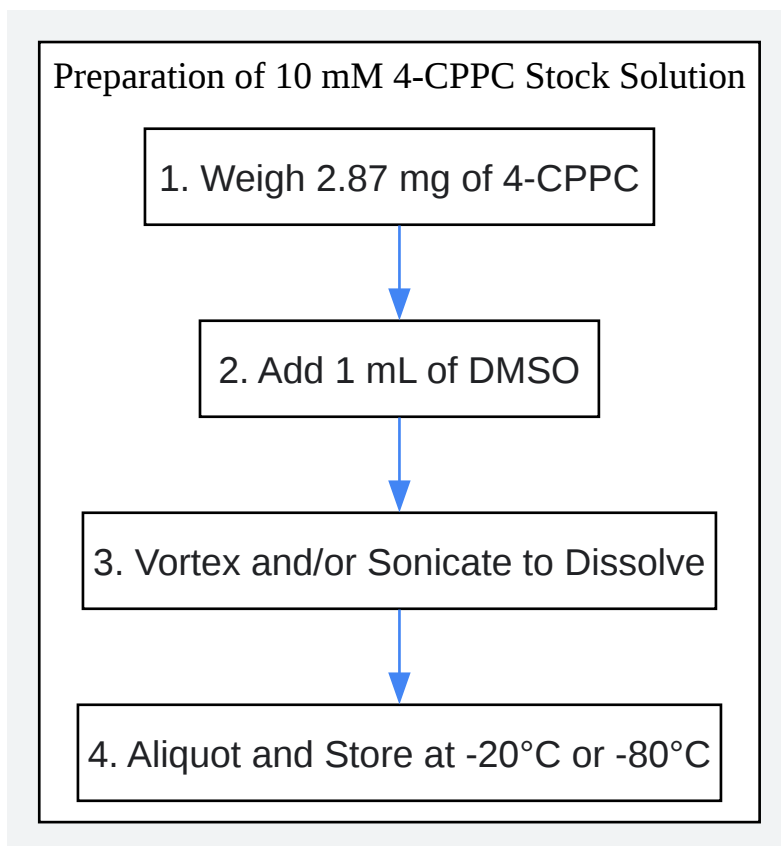
Materials:

- **4-CPPC** (crystalline solid)

- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated pipettes

Procedure:

- Weighing the Compound: Accurately weigh out the desired amount of **4-CPPC**. For 1 mL of a 10 mM stock solution, you will need 2.87 mg of **4-CPPC** (Molecular Weight = 287.22 g/mol).
- Solvent Addition: Add the appropriate volume of DMSO to the vial containing the **4-CPPC**. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes in a water bath sonicator. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[3][4].



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Workflow for preparing a **4-CPPC** stock solution.

Inhibition of MIF-2-induced ERK1/2 Phosphorylation

This protocol provides a general workflow for assessing the inhibitory effect of **4-CPPC** on MIF-2-induced ERK1/2 phosphorylation in a cell-based assay.

Materials:

- Primary human skin fibroblasts (or other suitable cell line)
- Cell culture medium and supplements
- Recombinant human MIF-2 protein
- **4-CPPC** stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)

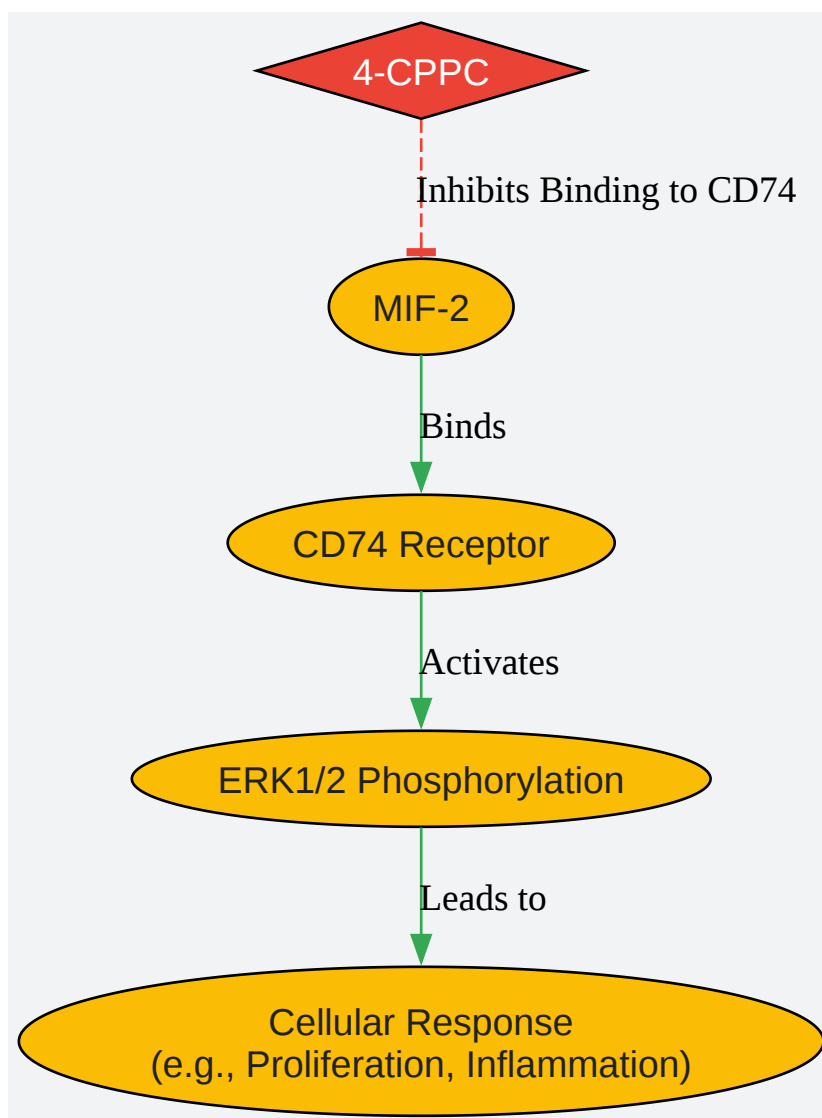
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Protein assay kit (e.g., BCA assay)
- SDS-PAGE gels and running buffer
- Transfer buffer and membranes (e.g., PVDF)
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies (anti-phospho-ERK1/2, anti-total-ERK1/2)
- Secondary antibody (HRP-conjugated)
- Chemiluminescent substrate

Procedure:

- Cell Culture: Plate cells at an appropriate density and allow them to adhere and grow overnight.
- Serum Starvation: The following day, replace the growth medium with serum-free medium and incubate for 12-24 hours to reduce basal ERK1/2 phosphorylation.
- Pre-treatment with **4-CPPC**:
 - Prepare working solutions of **4-CPPC** in serum-free medium from the 10 mM DMSO stock. A typical final concentration range is 5-25 μM [\[1\]](#).
 - Include a vehicle control (DMSO only) at the same final concentration as the highest **4-CPPC** treatment.
 - Remove the serum-free medium and add the medium containing **4-CPPC** or vehicle. Incubate for 1-2 hours.
- MIF-2 Stimulation: Add recombinant human MIF-2 to the wells to a final concentration known to induce ERK1/2 phosphorylation. Include a negative control group with no MIF-2

stimulation. Incubate for the optimal time for MIF-2-induced ERK1/2 phosphorylation (e.g., 15-30 minutes).

- Cell Lysis:
 - Wash the cells with ice-cold PBS.
 - Add ice-cold lysis buffer and scrape the cells.
 - Centrifuge the lysates to pellet cell debris and collect the supernatant.
- Protein Quantification: Determine the protein concentration of each lysate using a protein assay.
- Western Blotting:
 - Normalize the protein amounts and perform SDS-PAGE.
 - Transfer the proteins to a membrane.
 - Block the membrane and probe with primary antibodies against phospho-ERK1/2 and total-ERK1/2.
 - Incubate with the appropriate HRP-conjugated secondary antibody.
 - Detect the signal using a chemiluminescent substrate and an imaging system.
- Data Analysis: Quantify the band intensities for phospho-ERK1/2 and normalize to total-ERK1/2. Compare the levels of phosphorylated ERK1/2 in the **4-CPPC**-treated groups to the MIF-2 stimulated group without the inhibitor.



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Inhibitory action of **4-CPPC** on the MIF-2 signaling pathway.

Safety Precautions

- **4-CPPC** is for research use only and not for human or veterinary use.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling the compound and its solutions.
- Handle DMSO with care as it can facilitate the absorption of substances through the skin.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

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References

- 1. 4-CPPC | CAS 29553-70-6 | Cayman Chemical | Biomol.com [biomol.com]
- 2. A selective small-molecule inhibitor of macrophage migration inhibitory factor-2 (MIF-2), a MIF cytokine superfamily member, inhibits MIF-2 biological activity - PMC [pmc.ncbi.nlm.nih.gov]
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